

GW788388: A Comparative Analysis of Kinase Cross-Reactivity

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of the kinase inhibitor **GW788388**, focusing on its cross-reactivity profile. The information is intended to assist researchers in evaluating its suitability for their studies by presenting available experimental data on its target affinity and selectivity.

Introduction

GW788388 is a potent, orally active small molecule inhibitor primarily targeting the transforming growth factor-beta (TGF- β) signaling pathway.[1] Specifically, it is a selective inhibitor of the TGF- β type I receptor (TGF- β RI), also known as activin receptor-like kinase 5 (ALK5).[2][3][4] [5] By inhibiting ALK5, **GW788388** blocks the phosphorylation of downstream mediators Smad2 and Smad3, thereby interfering with the canonical TGF- β signaling cascade. This pathway is crucial in various cellular processes, including proliferation, differentiation, apoptosis, and extracellular matrix production, and its dysregulation is implicated in diseases such as fibrosis and cancer.

Quantitative Analysis of Kinase Inhibition

The inhibitory activity of **GW788388** has been characterized against its primary target, ALK5, and its cross-reactivity against other related kinases has been qualitatively assessed. While precise inhibitory concentration (IC50) values for many off-target kinases are not readily



available in the public domain, the existing data provides a clear indication of its selectivity profile.

Kinase Target	Assay Type	IC50 (nM)	Efficacy	Reference
ALK5 (TGF-βRI)	Biochemical (Binding)	18	Potent Inhibition	
ALK5 (TGF-βRI)	Cellular	93	Potent Inhibition	
ALK4	Not Specified	Not Specified	Inhibitory Activity	
ALK7	Not Specified	Not Specified	Inhibitory Activity	_
TGF-βRII	Not Specified	Not Specified	Inhibitory Activity	
ActRII (Activin Type II Receptor)	Not Specified	Not Specified	Some Inhibitory Activity	
BMPRII (Bone Morphogenetic Protein Receptor Type II)	Not Specified	Not Specified	No Inhibitory Activity	-

Note: "Not Specified" indicates that the literature confirms inhibitory activity but does not provide a specific IC50 value.

Signaling Pathway and Experimental Workflow

To visually represent the mechanism of action and the methods used to characterize **GW788388**, the following diagrams are provided.



TGF-β Ligand Binds TGF-βRII GW788388 Recruits & Inhibits Phosphorylates ALK5 (TGF-βRI) Phosphorylates Smad2/3 p-Smad2/3 Smad4 Binds Smad2/3/4 Complex Translocates to Nucleus Regulates Target Gene Expression

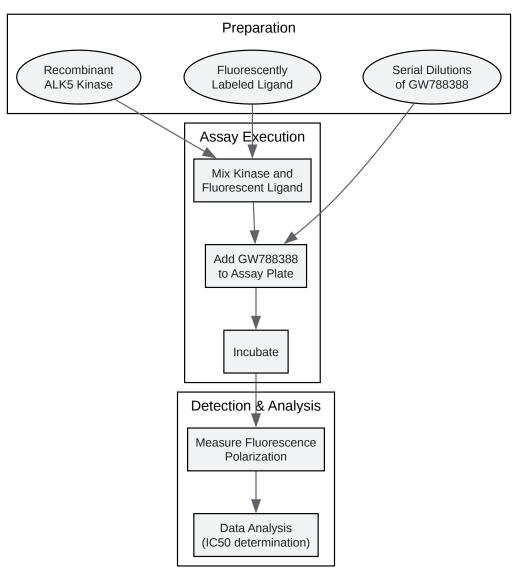
TGF-β Signaling Pathway and Inhibition by GW788388

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Caption: TGF-β signaling pathway and the inhibitory action of **GW788388** on ALK5.



Workflow for a Fluorescence Polarization-Based Kinase Binding Assay



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